

Lancotrione Sodium Salt vs. Parent Compound: A Technical Guide

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Compound of Interest

Compound Name: *Lancotrione*

Cat. No.: *B608446*

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Abstract

Lancotrione, a potent triketone herbicide, is predominantly utilized in its sodium salt form for the control of grass and broadleaf weeds in rice and other crops.^{[1][2][3]} This technical guide provides an in-depth comparison of **lancotrione** sodium salt and its parent compound, focusing on their physicochemical properties, mechanism of action, and the rationale behind the preferential use of the sodium salt in commercial formulations. While direct comparative studies are limited in publicly available literature, this guide synthesizes existing data and general principles of formulation science to provide a comprehensive overview for research and development professionals.

Introduction

Lancotrione is a selective herbicide that functions through the inhibition of the enzyme 4-hydroxyphenylpyruvate dioxygenase (HPPD).^{[2][3]} This enzyme is a critical component in the biochemical pathway responsible for the synthesis of plastoquinone and tocopherols in plants.^[2] By inhibiting HPPD, **lancotrione** disrupts this pathway, leading to the characteristic bleaching of leaves and eventual plant death. Commercial formulations of **lancotrione** are based on its sodium salt.^{[1][2][3]} This guide explores the chemical and biological characteristics of both the parent acid and its sodium salt, providing insights into the formulation strategies for this class of herbicides.

Physicochemical Properties

The conversion of a parent compound to a salt form is a common strategy in the pharmaceutical and agrochemical industries to enhance physicochemical properties such as solubility and stability. While specific experimental data directly comparing the properties of **lancotrione** and its sodium salt are not readily available in the public domain, general principles of chemistry suggest that the sodium salt will exhibit significantly higher aqueous solubility.

Table 1: Physicochemical Properties of **Lancotrione** and **Lancotrione Sodium Salt**

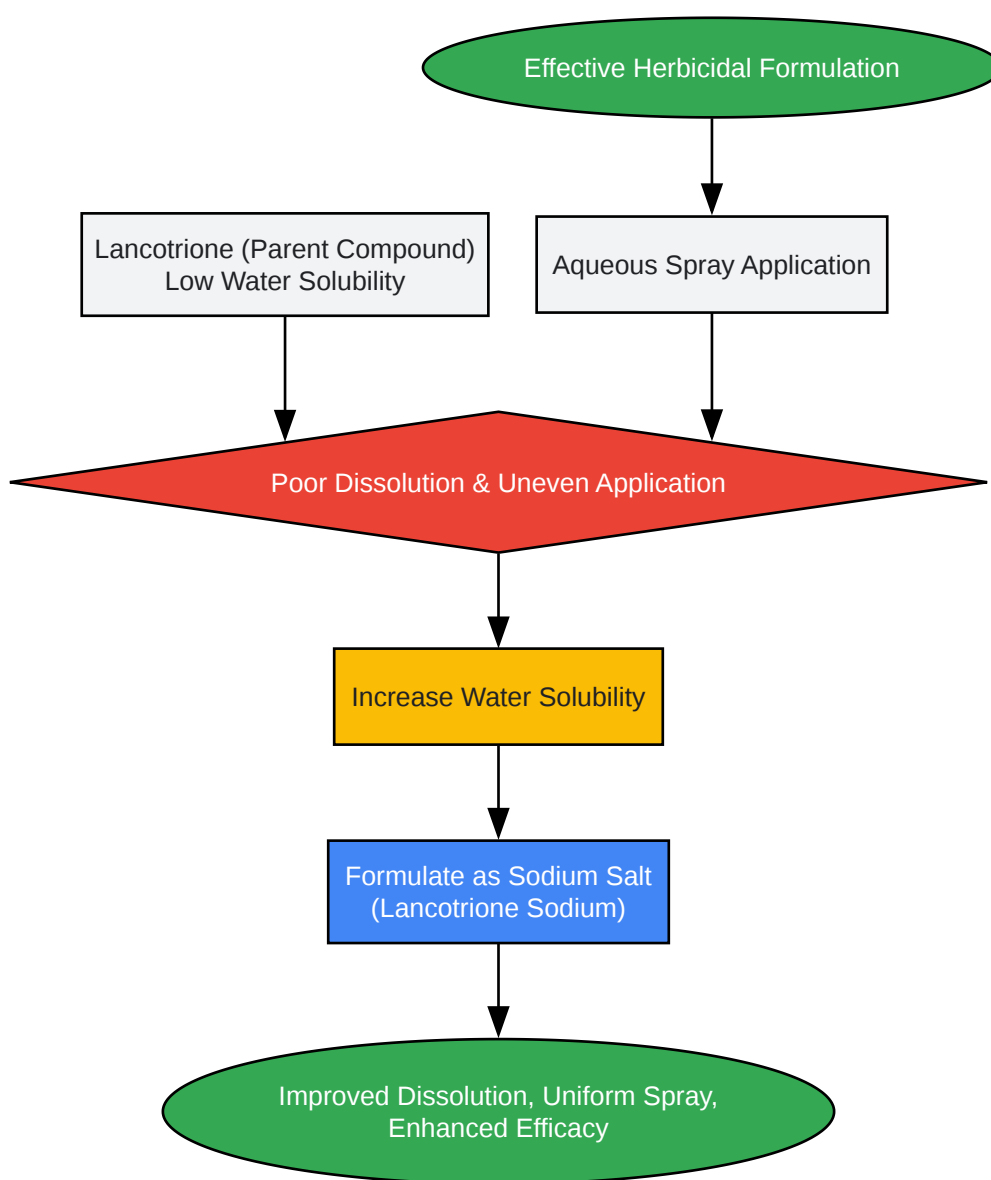
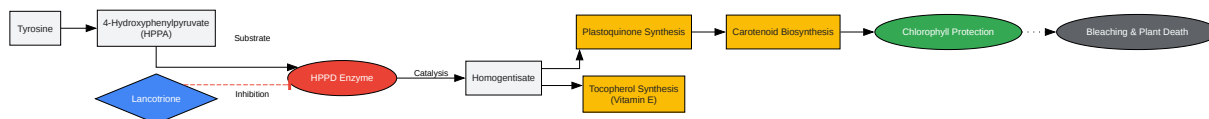
Property	Lancotrione (Parent Compound)	Lancotrione Sodium Salt
IUPAC Name	2-{2-chloro-3-[2-(1,3-dioxolan-2-yl)ethoxy]-4-(methanesulfonyl)benzoyl}-3-hydroxycyclohex-2-en-1-one[4]	sodium 2-{2-chloro-3-[2-(1,3-dioxolan-2-yl)ethoxy]-4-(methanesulfonyl)benzoyl}-3-oxocyclohex-1-en-1-olate[5]
CAS Number	1486617-21-3[4]	1486617-22-4[6]
Molecular Formula	C ₁₉ H ₂₁ ClO ₈ S[4]	C ₁₉ H ₂₀ ClNaO ₈ S[6]
Molecular Weight	444.9 g/mol	466.9 g/mol [7]
Appearance	Likely a solid	Solid[6]
Solubility in Water	Expected to be low	Expected to be significantly higher than the parent compound
Stability	Data not available	Formulated in stable commercial products

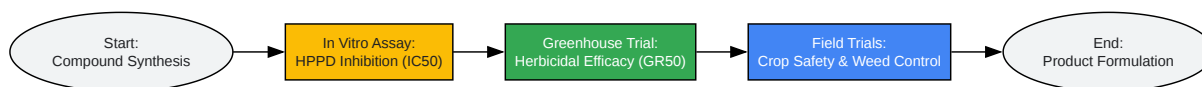
Mechanism of Action: HPPD Inhibition

Both **lancotrione** and its sodium salt share the same active moiety and therefore the same mechanism of action. The herbicidal activity is derived from the inhibition of the 4-hydroxyphenylpyruvate dioxygenase (HPPD) enzyme.

The HPPD Inhibition Pathway

The inhibition of HPPD disrupts the normal metabolic pathway of tyrosine in plants. This leads to a cascade of effects culminating in phytotoxicity.





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